

An In-depth Technical Guide to cis-4-Heptenal: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **cis-4-Heptenal**. The information is intended to support research and development activities where this compound is of interest.

Introduction

cis-4-Heptenal, also known as (Z)-4-Heptenal, is an unsaturated aliphatic aldehyde. It is a notable volatile compound that contributes to the aroma and flavor profiles of a wide range of food products.[1] It is recognized for its green, fatty, and fresh-cut grass aroma.[2] In various foods, it can either enhance desirable flavors or contribute to off-flavors, such as the stale or cardboard-like taste in fish oil and some dairy products.[3] The compound is a product of the oxidative breakdown of n-3 polyunsaturated fatty acids.[3] Given its potent sensory characteristics and its role as an indicator of lipid oxidation, the accurate analysis of cis-4-Heptenal is crucial in food science, flavor chemistry, and quality control.

Chemical Properties

The chemical and physical properties of **cis-4-Heptenal** are summarized in the table below, providing a consolidated reference for laboratory and research applications.

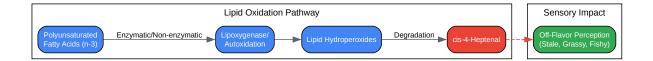


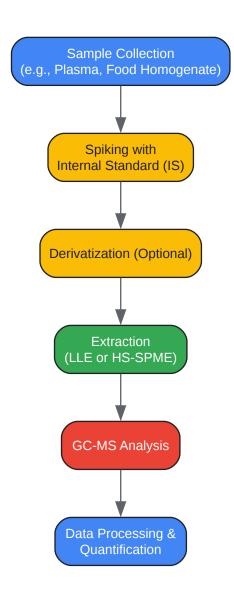
Property	Value	Source(s)
Molecular Formula	C7H12O	[2][4]
Molecular Weight	112.17 g/mol	[2][5]
IUPAC Name	(Z)-hept-4-enal	[5]
Synonyms	(Z)-4-heptenal, cis-4-Hepten-1- al, N-propylidene butyraldehyde	[5][6]
CAS Number	6728-31-0	[5][6]
Appearance	Clear colorless to light yellow liquid	[3][7]
Density	0.847 g/mL at 25 °C	[6][8]
Boiling Point	60 °C at 25-30 mmHg; 151.6 °C at 760 mmHg	[3][5][9]
Melting Point	-53.35 °C (estimate)	[9]
Flash Point	35.2 - 44 °C	[9][10]
Refractive Index	1.432 - 1.436 at 20 °C	[2][11]
Solubility	Soluble in alcohol, chloroform, DMSO (sparingly), and fixed oils. Insoluble in water.	[2][3][5]
SMILES String	CCC=CCCC=O	[12]
InChl Key	VVGOCOMZRGWHPI- ARJAWSKDSA-N	[6][8]

Chemical Structure

cis-4-Heptenal is a seven-carbon aldehyde with a cis-configured double bond between the fourth and fifth carbon atoms. This specific stereochemistry is crucial for its characteristic aroma profile.







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